

An In-depth Technical Guide to 12-Hydroxyalbrassitriol: Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12-Hydroxyalbrassitriol

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Introduction

12-Hydroxyalbrassitriol is a drimane sesquiterpenoid, a class of C15 bicyclic natural products known for their diverse and significant biological activities.^[1] This compound was first isolated from cultures of the fungus *Penicillium* sp., obtained from a soil sample in the Datun tin mine tailings area in Yunnan, China.^[2] Its discovery has contributed to the growing interest in fungal drimane-type sesquiterpenoids as a source of novel chemical entities with potential therapeutic applications.^[1] This technical guide provides a comprehensive overview of the chemical structure, spectroscopic data, and reported biological activity of **12-Hydroxyalbrassitriol**, along with detailed experimental protocols for its characterization and evaluation.

Chemical Structure and Properties

The chemical structure of **12-Hydroxyalbrassitriol** was elucidated through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) and various Nuclear Magnetic Resonance (NMR) techniques.^[2]

Table 1: Physicochemical Properties of **12-Hydroxyalbrassitriol**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₆ O ₄	[2]
Molecular Weight	270.4 g/mol	[2]
CAS Number	2193060-23-8	
Appearance	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

Spectroscopic Data

The structural assignment of **12-Hydroxyalbrassitriol** was based on the following key spectroscopic data.

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): The molecular formula of C₁₅H₂₆O₄ was established from the HRESIMS data, which showed a sodium adduct ion [M + Na]⁺ at m/z 293.1729. This corresponds to three degrees of unsaturation.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H and ¹³C NMR data were crucial for determining the connectivity and stereochemistry of the molecule. The spectra revealed the presence of three tertiary methyl groups, two oxymethylenes, an oxymethine, and an olefinic proton. The ¹³C NMR and DEPT experiments identified 15 carbon resonances, including an oxygenated quaternary carbon, two oxygenated methylenes, one oxygenated methine, and two olefinic carbons.[2]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **12-Hydroxyalbrassitriol** (in CDCl₃)

Position	δC (ppm)	δH (ppm, J in Hz)
1	39.5 (t)	1.45 (m), 1.65 (m)
2	18.4 (t)	1.55 (m)
3	42.1 (t)	1.40 (m)
4	33.5 (s)	
5	55.4 (d)	1.85 (m)
6	24.5 (t)	2.10 (m)
7	125.0 (d)	5.79 (br s)
8	135.5 (s)	
9	72.8 (s)	
10	39.9 (s)	
11	65.2 (t)	4.15 (d, 12.0), 4.22 (d, 12.0)
12	68.9 (t)	3.67 (d, 11.5), 3.69 (d, 11.5)
13	33.5 (q)	1.09 (s)
14	21.7 (q)	0.99 (s)
15	14.6 (q)	1.16 (s)

Data extracted from Ding JH,
et al. J Asian Nat Prod Res.
2017 Aug;19(8):780-785.[2]

Biological Activity

12-Hydroxyalbrassitriol, along with its co-isolated analogs, was evaluated for its cytotoxic effects against a panel of five human cancer cell lines.

Cytotoxicity Assay

The in vitro cytotoxicity of **12-Hydroxyalbrassitriol** was assessed using the Sulforhodamine B (SRB) assay. This method determines cell density based on the measurement of cellular protein content.

Table 3: Cytotoxicity of **12-Hydroxyalbrassitriol** against Human Cancer Cell Lines (IC₅₀ in µM)

Cell Line	HL-60	SMMC-7721	A-549	MCF-7	SW480
12-Hydroxyalbrassitriol	> 40	> 40	> 40	> 40	> 40
Cisplatin (Positive Control)	3.2	8.5	10.1	12.5	11.8

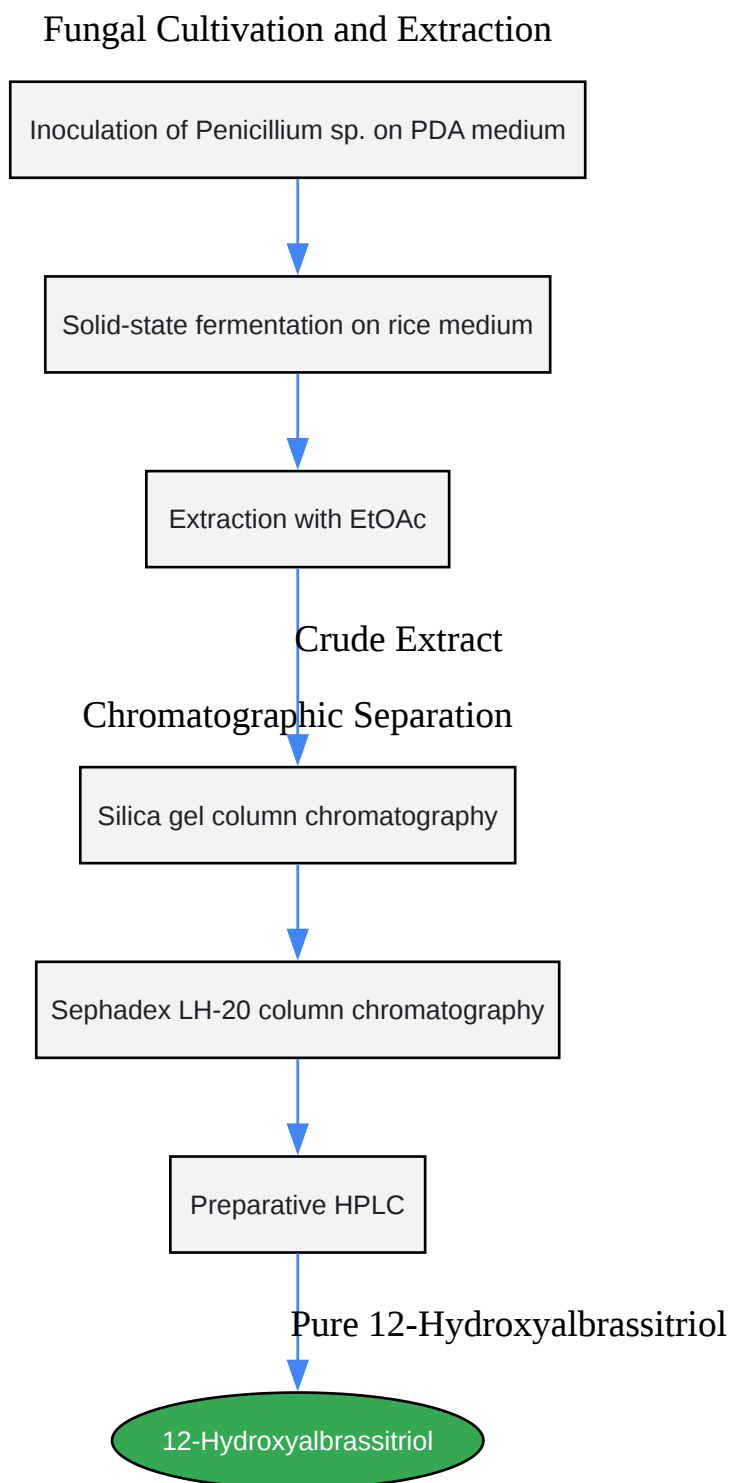
Data extracted from Ding JH, et al. J Asian Nat Prod Res. 2017 Aug;19(8):780-785.[2]

The results indicate that **12-Hydroxyalbrassitriol** did not exhibit significant cytotoxic activity against the tested human cancer cell lines at concentrations up to 40 µM.[2]

Experimental Protocols

Isolation and Purification of 12-Hydroxyalbrassitriol

The following workflow outlines the general procedure for the isolation of **12-Hydroxyalbrassitriol** from *Penicillium* sp. cultures.

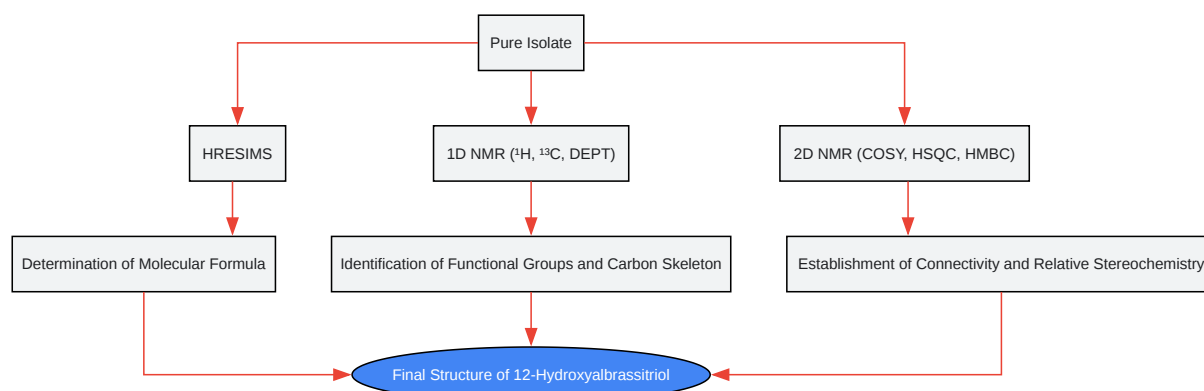


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Figure 1. General workflow for the isolation of **12-Hydroxyalbrassitriol**.

Structure Elucidation

The determination of the chemical structure of **12-Hydroxyalbrassitriol** involved a series of spectroscopic analyses.



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Figure 2. Logical flow for the structure elucidation of **12-Hydroxyalbrassitriol**.

Cytotoxicity Assay (SRB Method)

The following protocol details the steps for assessing the in vitro cytotoxicity of **12-Hydroxyalbrassitriol**.

- **Cell Culture:** Human cancer cell lines (HL-60, SMMC-7721, A-549, MCF-7, and SW480) are maintained in appropriate culture medium supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded into 96-well plates at an optimal density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of **12-Hydroxyalbrassitriol** (and a positive control, such as cisplatin) for a specified incubation period (e.g., 72 hours).

- Cell Fixation: The cells are fixed with trichloroacetic acid (TCA).
- Staining: The fixed cells are stained with Sulforhodamine B (SRB) solution.
- Washing: Unbound dye is removed by washing with acetic acid.
- Solubilization: The protein-bound dye is solubilized with a Tris base solution.
- Absorbance Reading: The absorbance is measured at a specific wavelength (e.g., 515 nm) using a microplate reader.
- Data Analysis: The IC_{50} value, the concentration of the compound that inhibits cell growth by 50%, is calculated from the dose-response curve.

Conclusion

12-Hydroxyalbrassitriol is a drimane sesquiterpenoid with a well-characterized chemical structure. While the initial screening for cytotoxicity against five human cancer cell lines did not show significant activity, the drimane scaffold is a known pharmacophore for a wide range of other biological effects, including anti-inflammatory, antimicrobial, and antifungal activities.^{[4][5]} Further investigation into the broader biological profile of **12-Hydroxyalbrassitriol** is warranted to explore its full therapeutic potential. The detailed structural and experimental data provided in this guide serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug discovery who are interested in this class of compounds.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 12-Hydroxyalbrassitriol: Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372649#chemical-structure-of-12-hydroxyalbrassitriol]

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